

Head-to-head comparison of different Methotrexate nanocarrier formulations

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Compound of Interest

Compound Name: Methotrexate

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A Head-to-Head Comparison of Methotrexate Nanocarrier Formulations

For Researchers, Scientists, and Drug Development Professionals

Methotrexate (MTX), a cornerstone in the treatment of cancer and autoimmune diseases, often faces limitations due to its systemic toxicity and unfavorable pharmacokinetic profile.^[1] Nanotechnology offers a promising strategy to overcome these challenges by encapsulating MTX within various nanocarriers, aiming to enhance its therapeutic efficacy and reduce adverse effects. This guide provides a head-to-head comparison of different MTX nanocarrier formulations, focusing on liposomes, polymeric nanoparticles, and solid lipid nanoparticles (SLNs), with supporting experimental data and detailed protocols.

Performance Comparison of Methotrexate Nanocarriers

The choice of nanocarrier significantly impacts the physicochemical properties and in vitro performance of the final MTX formulation. The following tables summarize key quantitative data from various studies to facilitate a comparative analysis.

Table 1: Physicochemical Characterization of MTX Nanocarriers

Nanocarrier Type	Composition	Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Reference
Polymeric Nanoparticles	PLGA, PVA, Poloxamer 188	163.7 ± 10.25	0.21	-20.4 ± 1.54	[2] [3]
PLGA, PVA	~385	~0.27	+15	[4]	
PLGA	115 - 270	< 0.50	< -30	[5]	
Solid Lipid Nanoparticles	Glyceryl Monostearate, Egg Lecithin, Tween 80	253	-	-	[6]
Glyceryl Monostearate, Soya-lecithin, Tween 80	120	1 ± 0.01	-	[7]	
Stearic Acid/Glyceryl Monostearate	238.8 (GMS)	-	-56.5 (GMS)	[8]	
Liposomes	DOPE, Cholesterol, DSPE-mPEG	128.76 ± 7.78	0.107 ± 0.02	-	[9]
-	195	-	-	[10]	
Micelles	Methoxy PEG-Polylactide	50 - 200	Narrow	-	[11]
Cationic Amphipathic Material	100 - 120	-	+36.26	[12] [13]	

(DMSAP),
SPC

Note: Data is compiled from multiple sources and may not be directly comparable due to variations in experimental conditions.

Table 2: Drug Loading and In Vitro Release of MTX Nanocarriers

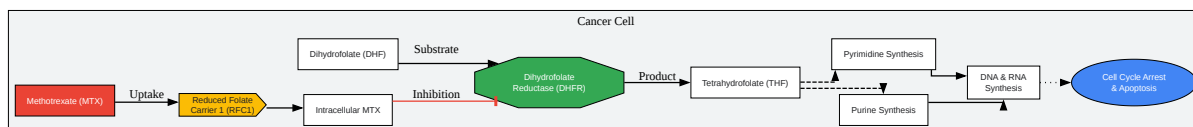
Nanocarrier Type	Encapsulation Efficiency (%)	Drug Loading (%)	In Vitro Release Profile	Reference
Polymeric Nanoparticles	93.3 ± 0.5	-	Sustained release over 120 hours	[2]
79	21.2	Nearly complete release after 48 hours	[4]	
8 - 16	-	-	[5]	
Solid Lipid Nanoparticles	85.12	-	Biphasic: initial burst followed by prolonged release over 24 hours	[6]
79.75 - 90.24	-	95% release up to 12 hours	[14]	
Liposomes	22.90 ± 0.17	-	-	[9]
~98	-	>90% release at pH 5.4 after 24 hours	[10]	
Micelles	89.5	30.6 µg/mL	85% release at pH 5.0 after 12 hours	[15]
87.6 (for MTX)	-	-	[16]	

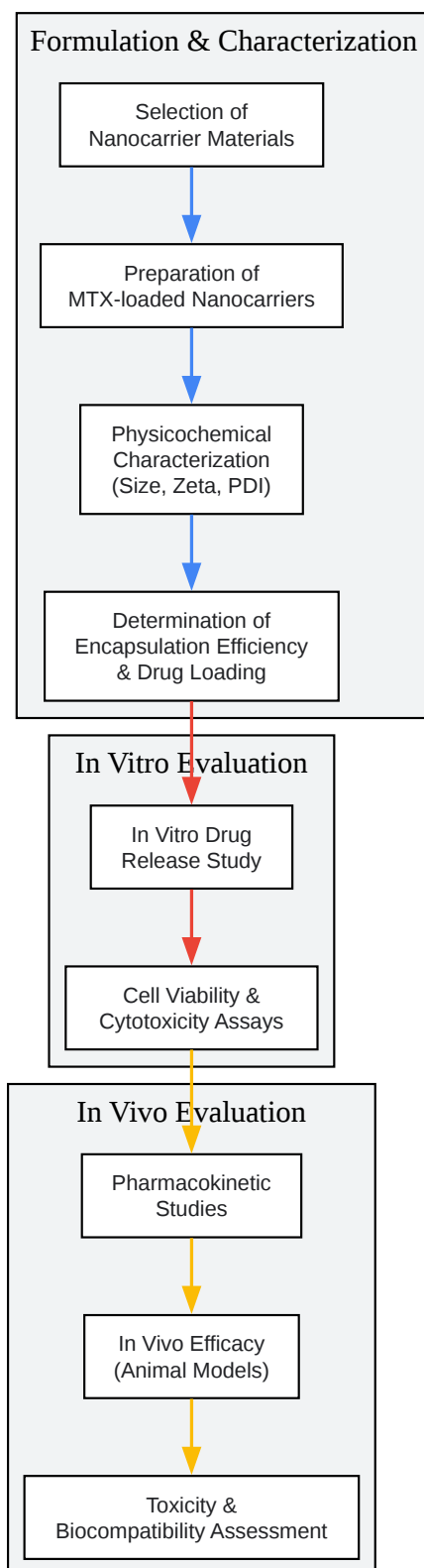
Note: Release profiles are highly dependent on the specific formulation and release medium conditions.

Mandatory Visualizations

Methotrexate's Mechanism of Action

Methotrexate primarily acts by inhibiting dihydrofolate reductase (DHFR), an enzyme crucial for the synthesis of purine and pyrimidine nucleotides, which are essential for DNA and RNA synthesis.^{[17][18]} This inhibition leads to the arrest of cell proliferation.





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